

t-Butylferrocene solubility in organic solvents

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Compound of Interest

Compound Name: *t*-Butylferrocene

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An In-depth Technical Guide to the Solubility of **t-Butylferrocene** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **t-butylferrocene** in various organic solvents. While specific quantitative solubility data for **t-butylferrocene** is not readily available in publicly accessible literature, this guide synthesizes qualitative information, data on related ferrocene compounds, and detailed experimental protocols to serve as a valuable resource for laboratory work.

Introduction to t-Butylferrocene

t-Butylferrocene is an organometallic compound derived from ferrocene, where a tert-butyl group is attached to one of the cyclopentadienyl rings. This substitution enhances its steric bulk and influences its physicochemical properties, including solubility.^[1] It is a dark orange liquid at room temperature and is noted for its stability and general solubility in organic solvents.^{[1][2]} Understanding its solubility is crucial for its application in various fields such as catalysis, materials science, and as an antiknock agent.

Physicochemical Properties of t-Butylferrocene

Property	Value	Reference
CAS Number	1316-98-9	[1] [2] [3] [4]
Molecular Formula	C ₁₄ H ₁₈ Fe	[1] [5]
Molecular Weight	242.14 g/mol	[1] [5]
Appearance	Dark orange liquid	[1] [2]
Density	1.201 g/mL at 25 °C	[6]
Boiling Point	96 °C at 1 mmHg	[6]
Water Solubility	Not miscible or difficult to mix	[2]

Solubility Profile of t-Butylferrocene

Quantitative solubility data for **t-butylferrocene** in specific organic solvents is scarce in the available literature. However, based on the principle of "like dissolves like" and qualitative descriptions, a general solubility profile can be inferred. The nonpolar nature of the ferrocene core, further enhanced by the lipophilic tert-butyl group, dictates its solubility behavior.

Qualitative Solubility Summary:

Solvent Class	Expected Solubility	Rationale
Nonpolar Aliphatic & Aromatic Hydrocarbons (e.g., Hexane, Heptane, Toluene, Benzene)	High	The nonpolar nature of these solvents readily solvates the nonpolar t-butylferrocene molecule.
Chlorinated Solvents (e.g., Dichloromethane, Chloroform)	High	These solvents have appropriate polarity to dissolve organometallic compounds like t-butylferrocene.
Ethers (e.g., Diethyl ether, Tetrahydrofuran (THF))	Moderate to High	Ethers are effective solvents for many organometallic reagents.
Ketones (e.g., Acetone)	Moderate	Acetone's polarity may limit the solubility compared to nonpolar solvents.
Alcohols (e.g., Methanol, Ethanol)	Low to Sparingly Soluble	The high polarity and hydrogen bonding in alcohols make them poor solvents for nonpolar compounds.
Polar Aprotic Solvents (e.g., Acetonitrile, Dimethyl Sulfoxide (DMSO))	Low to Sparingly Soluble	The high polarity of these solvents is generally not favorable for dissolving nonpolar organometallics.
Water	Insoluble	As a highly polar, protic solvent, water is a very poor solvent for the nonpolar t-butylferrocene. [2]

A study on the solubility of ferrocene and some substituted ferrocenes (ferrocenylmethanol and 1-ferrocenylethanol) in solvents including hexane, benzene, toluene, and ethanol was conducted, though specific data for **t-butylferrocene** was not provided.[\[7\]](#)

Experimental Protocols for Solubility Determination

For researchers needing precise quantitative solubility data, direct experimental determination is necessary. The following are detailed methodologies for two common approaches.

Gravimetric Method

This method is a straightforward and reliable way to determine the solubility of a compound in a solvent by measuring the mass of the dissolved solute in a saturated solution.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Materials and Equipment:

- **t-Butylferrocene**
- Selected organic solvent
- Analytical balance
- Thermostatically controlled shaker or water bath
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Pre-weighed evaporation dishes or vials
- Oven or vacuum oven

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **t-butylferrocene** to a known volume of the chosen organic solvent in a sealed container. The presence of undissolved solute is essential to ensure saturation.
 - Place the container in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. Periodically check for the continued presence of undissolved solute.

- Sample Collection and Filtration:
 - Once equilibrium is established, allow the mixture to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a volumetric pipette. To avoid drawing up solid particles, it is advisable to use a filter-tipped pipette or a syringe with a compatible filter.
 - Transfer the filtered saturated solution to a pre-weighed, clean, and dry evaporation dish.
- Solvent Evaporation and Mass Determination:
 - Record the total mass of the dish and the saturated solution.
 - Carefully evaporate the solvent from the dish. For volatile organic solvents, this can be done in a fume hood, possibly with gentle heating in an oven or a vacuum oven at a temperature that will not cause decomposition of the **t-butylferrocene**.
 - Once the solvent is completely removed, cool the dish to room temperature in a desiccator to prevent moisture absorption.
 - Weigh the dish containing the dry **t-butylferrocene** residue. Repeat the drying and weighing steps until a constant mass is achieved.
- Calculation of Solubility:
 - $\text{Mass of the saturated solution} = (\text{Mass of dish} + \text{solution}) - (\text{Mass of empty dish})$
 - $\text{Mass of dissolved t-butylferrocene} = (\text{Mass of dish} + \text{residue}) - (\text{Mass of empty dish})$
 - $\text{Mass of the solvent} = \text{Mass of the saturated solution} - \text{Mass of dissolved t-butylferrocene}$
 - Solubility is typically expressed as grams of solute per 100 grams of solvent or grams of solute per 100 mL of solvent.

UV-Visible Spectrophotometric Method

This method is particularly suitable for colored compounds like **t-butylferrocene** and can be highly sensitive.^{[11][12]} It relies on the relationship between the absorbance of a solution and the concentration of the solute (Beer-Lambert Law).

Materials and Equipment:

- **t-Butylferrocene**
- Selected organic solvent (must be transparent in the UV-Vis region of interest)
- UV-Visible spectrophotometer
- Volumetric flasks and pipettes
- Thermostatically controlled shaker or water bath
- Filtration apparatus

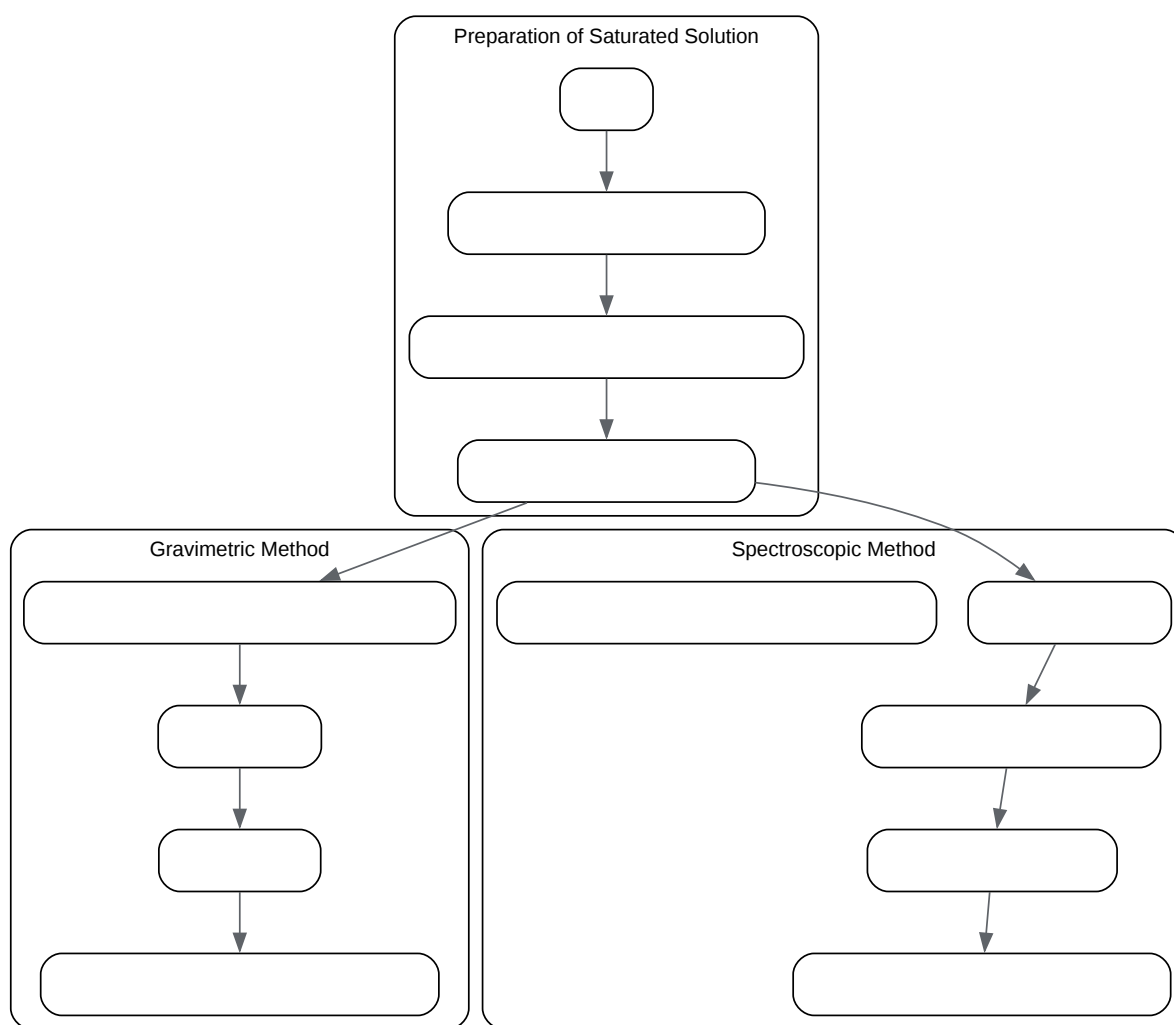
Procedure:

- Preparation of a Calibration Curve:
 - Prepare a series of standard solutions of **t-butylferrocene** in the chosen solvent with known concentrations.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **t-butylferrocene**.
 - Plot a graph of absorbance versus concentration to create a calibration curve. The relationship should be linear in the concentration range of interest.
- Preparation of a Saturated Solution:
 - Follow the same procedure as in the gravimetric method (Step 1) to prepare a saturated solution of **t-butylferrocene** at a constant temperature.
- Sample Preparation and Measurement:

- Withdraw a small, precise volume of the clear, filtered supernatant of the saturated solution.
- Dilute this aliquot with a known volume of the solvent to bring the concentration within the linear range of the calibration curve.
- Measure the absorbance of the diluted solution at λ_{max} .
- Calculation of Solubility:
 - Use the absorbance of the diluted sample and the equation of the line from the calibration curve to determine the concentration of **t-butylferrocene** in the diluted sample.
 - Calculate the concentration in the original saturated solution by accounting for the dilution factor.
 - Express the solubility in the desired units (e.g., mol/L or g/L).

Visualizing the Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of **t-butylferrocene**.



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Caption: Experimental workflow for determining **t-butylferrocene** solubility.

Conclusion

While quantitative solubility data for **t-butylferrocene** remains a gap in the readily available scientific literature, a strong qualitative understanding can be derived from its chemical structure. For applications requiring precise solubility values, the experimental protocols detailed in this guide provide a robust framework for their determination. The choice between gravimetric and spectroscopic methods will depend on the available equipment, the desired level of precision, and the properties of the solvent being investigated. Researchers are encouraged to perform their own measurements to obtain the data necessary for their specific applications.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. tert-Butylferrocene | 1316-98-9 [amp.chemicalbook.com]
- 3. strem.com [strem.com]
- 4. tert-Butylferrocene | 1316-98-9 [chemicalbook.com]
- 5. tert-Butylferrocene | C₁₄H₁₈Fe | CID 75412623 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. tert-Butylferrocene 97 1316-98-9 [sigmaaldrich.com]
- 7. researchgate.net [researchgate.net]
- 8. uomus.edu.iq [uomus.edu.iq]
- 9. pharmajournal.net [pharmajournal.net]
- 10. solubilityofthings.com [solubilityofthings.com]
- 11. scirp.org [scirp.org]
- 12. solubilityofthings.com [solubilityofthings.com]
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